

Butamirate citrate stability under stress conditions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Butamirate Citrate

CAS No.: 18109-81-4

Cat. No.: S522314

Get Quote

Stability-Indicating Analytical Methods

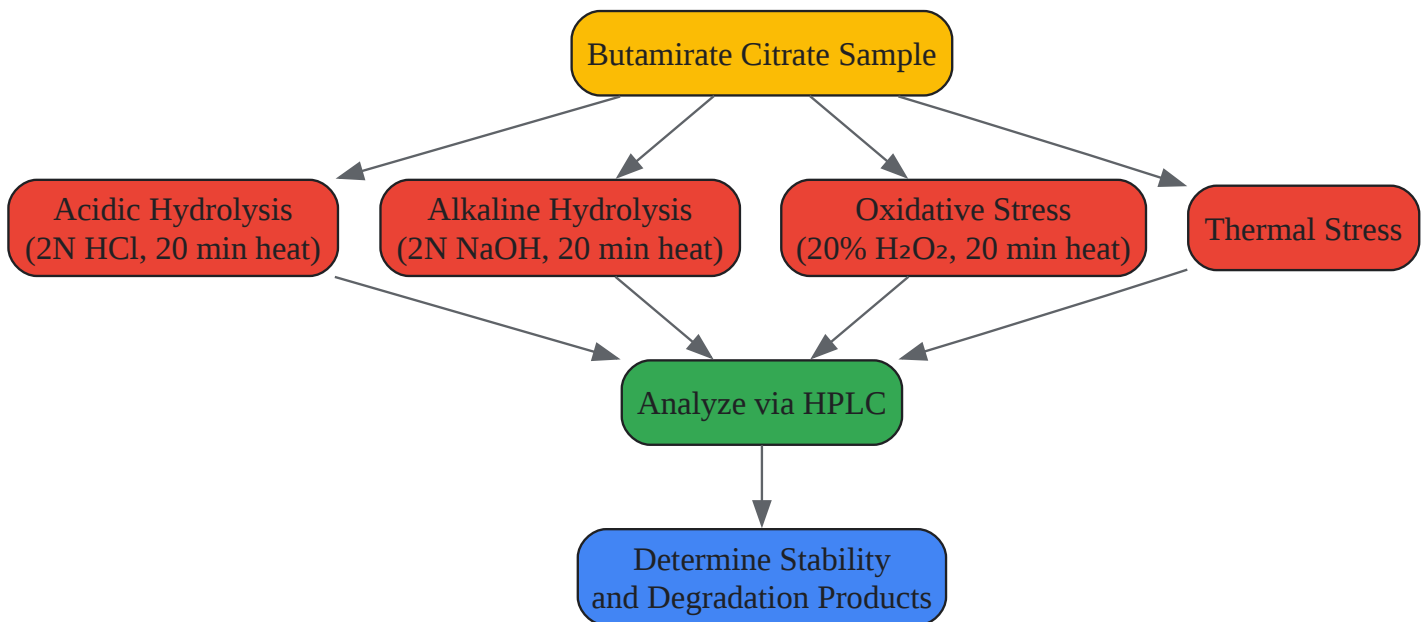
For troubleshooting stability experiments, you need methods that can separate **butamirate citrate** from its degradation products. The table below summarizes two robust HPLC methods detailed in recent research.

Method Attribute	Method 1 (with UV Detection)	Method 2 (with Benzoic Acid)
Analytical Technique	Stability-indicating HPLC with UV detection [1]	Stability-indicating HPLC with UV detection [2]
Mobile Phase	1:1 v/v mixture of acetonitrile and 0.008M 1-hexane sulfonic acid sodium salt [1]	Acetonitrile and a solution of sodium lauryl sulphate/1 N sulphuric acid (70:30 v/v) [2]
Detection Wavelength	258.0 nm [1]	205 nm [2]
Linearity Range	28 µg/mL - 2020 µg/mL (R = 0.9999) [1]	0.28 - 0.84 mg/mL for Butamirate Citrate [2]

Method Attribute	Method 1 (with UV Detection)	Method 2 (with Benzoic Acid)
LOD/LOQ	LOD: 23.5 µg/mL; LOQ: 28 µg/mL [1]	Information not specified in source.
Key Validation Results	Selective, accurate, precise, rugged, and robust. RSD for precision below 2.0% [1]	Typical validation parameters (linearity, precision, accuracy, selectivity) were successfully evaluated [2]

Stress Condition Protocols & Degradation Results

To assess stability, **butamirate citrate** should be subjected to forced degradation under various stress conditions. The following workflow and table outline the standard protocols and expected outcomes.



[Click to download full resolution via product page](#)

Stress Condition	Detailed Experimental Protocol	Observed Stability of Butamirate Citrate
Acidic Hydrolysis	Treat sample with 2N HCl. Heat in a sealed vial in a water bath for 20 minutes. Cool and neutralize with 2N NaOH before analysis [2].	The method successfully separated the analyte from its acid-induced degradation products [1] [3].
Alkaline Hydrolysis	Treat sample with 2N NaOH. Heat in a sealed vial in a water bath for 20 minutes. Cool and neutralize with 2N HCl before analysis [2].	The method successfully separated the analyte from its alkali-induced degradation products [1] [3]. A primary degradant is 2-phenyl butyric acid [4].
Oxidative Stress	Treat sample with 20% Hydrogen Peroxide (H ₂ O ₂). Heat in a sealed vial in a water bath for 20 minutes. Analyze directly after cooling [2].	The method successfully separated the analyte from its oxidation-induced degradation products [1].
Thermal Stress	Expose the solid drug substance or formulation to elevated temperatures [1]. The specific temperature and duration should be determined based on ICH guidelines.	The method successfully separated the analyte from its thermal degradation products [1] [3].

Frequently Asked Questions for Technical Support

Here are answers to common technical questions your users might have:

Q1: How is the specificity of an HPLC method for butamirate citrate verified? Specificity is established by demonstrating that there is **no interference** from excipients or degradation products. This is confirmed by analyzing stressed samples and showing that the butamirate peak is pure and well-separated from any degradation peaks, ensuring accurate quantification [1] [2].

Q2: What are the typical degradation products of butamirate citrate under stress conditions? A key degradation product identified under **alkaline hydrolysis** is **2-phenyl butyric acid** [4]. The developed stability-indicating methods are designed to resolve **butamirate citrate** from this and other potential degradants formed under acid, oxidative, and thermal stress [1] [3].

Q3: What precision can we expect from a validated HPLC method for butamirate citrate? A well-validated method shows high precision. In one study, both intra-assay and inter-assay precision tests resulted in **Relative Standard Deviation (RSD) values consistently below 2.0%** across various concentrations, indicating excellent repeatability and intermediate precision [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. (PDF) Development and Validation of a New Stable HPLC Method for... [academia.edu]
2. Development and Validation of a Stability Indicating HPLC ... [longdom.org]
3. Determination of butamirate citrate in cough preparations by derivative... [pubmed.ncbi.nlm.nih.gov]
4. Validated stability-indicating derivative and derivative ratio ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Butamirate citrate stability under stress conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b522314#butamirate-citrate-stability-under-stress-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com